

An Inquiry into "Paranyline" and its Role in Cell Signaling

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Compound of Interest

Compound Name: *Paranyline*

Cat. No.: *B1680514*

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Following a comprehensive search for the term "**Paranyline**" in the context of cell signaling pathways, it appears that "**Paranyline**" is not a recognized molecule, protein, or drug within publicly available scientific literature and databases. The search results did not yield any information on a substance with this name involved in cell signaling or any other biological process.

However, the search did identify a registered chemical compound named **Paranyline** (also known as Renytoline) with the chemical formula $C_{21}H_{16}N_2$ [1][2]. This compound is classified as a non-narcotic analgesic, antipyretic, and nonsteroidal anti-inflammatory drug (NSAID) that affects the nervous system[1]. There is no indication from the available data that this compound plays a role in cell signaling pathways.

It is possible that "**Paranyline**" is a misspelling of a different molecule. For instance, searches for similar-sounding terms yielded results for:

- Pargyline: A monoamine oxidase (MAO) inhibitor used as an antihypertensive and with antidepressant activity[3][4]. Its mechanism involves preventing the breakdown of monoamine neurotransmitters, thereby increasing their availability.
- Par proteins (Partitioning-defective proteins): A conserved group of proteins that are central to establishing and maintaining cell polarity. They are key components of signaling pathways that control cell growth, organization, and death by segregating cellular regions with distinct functions.

- Propantheline: An antimuscarinic agent that acts as an antagonist at muscarinic acetylcholine receptors, used to treat conditions related to muscle spasms.

Given the lack of information on "**Paranyline**" in the context of cell signaling, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

To proceed, it is necessary to clarify the identity of the molecule of interest. If "**Paranyline**" is a novel or proprietary compound not yet in the public domain, access to internal research and data would be required. If the term is a misspelling, providing the correct name will allow for the generation of the requested scientific content.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. Paranyline Hydrochloride | C₂₁H₁₇ClN₂ | CID 3047811 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. The mechanism of action of the monoamine oxidase inhibitor pargyline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pargyline | C₁₁H₁₃N | CID 4688 - PubChem [pubchem.ncbi.nlm.nih.gov]
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